

Physical properties and specifications of Ethyl (R)-3-hydroxybutyrate.

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Compound of Interest

Compound Name: Ethyl (R)-3-hydroxybutyrate

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Technical Guide: Ethyl (R)-3-hydroxybutyrate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl (R)-3-hydroxybutyrate is a chiral organic compound of significant interest in the pharmaceutical and biotechnology sectors. Its versatile nature makes it a key starting material and intermediate in the synthesis of a wide array of complex molecules, including various drug candidates. This technical guide provides a comprehensive overview of the essential physical and chemical properties of **Ethyl (R)-3-hydroxybutyrate**, along with standardized experimental protocols for their verification. The information herein is intended to support research and development activities by providing reliable data and methodologies for quality assessment and application.

Chemical Identity and Structure

Identifier	Value
IUPAC Name	ethyl (3R)-3-hydroxybutanoate
Synonyms	Ethyl (R)-(-)-3-hydroxybutyrate, (R)-(-)-3-Hydroxybutyric acid ethyl ester
CAS Number	24915-95-5[1][2]
Molecular Formula	C ₆ H ₁₂ O ₃ [1][2]
Molecular Weight	132.16 g/mol [2][3]
InChI Key	OMSUIQOIVADKIM-RXMQYKEDSA-N[1][2]
SMILES	CCOC(=O)C--INVALID-LINK--O[1]

Physical and Chemical Properties

The physical and chemical specifications of **Ethyl (R)-3-hydroxybutyrate** are summarized in the table below. These properties are critical for its handling, storage, and application in various chemical processes.

Property	Value
Appearance	Colorless to pale yellow liquid
Purity (GC)	≥98%[4]
Density	1.017 g/mL at 25 °C[5]
Boiling Point	75-76 °C at 12 mmHg[3][5]
Refractive Index (n ₂₀ /D)	1.420[4][5]
Optical Rotation [α] ₂₀ /D	-46° (c = 1 in chloroform)[5]
Solubility	Soluble in water[2][3] and DMSO[6][7].

Experimental Protocols

The following sections detail the experimental methodologies for the determination of the key physical properties of **Ethyl (R)-3-hydroxybutyrate**.

Determination of Boiling Point

The boiling point is determined using the capillary method in a Thiele tube.

Apparatus:

- Thiele tube
- Thermometer (with appropriate range)
- Capillary tube (sealed at one end)
- Small test tube
- Heating mantle or Bunsen burner
- Mineral oil or silicone oil

Procedure:

- A small amount of **Ethyl (R)-3-hydroxybutyrate** is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube containing the heating oil.
- The Thiele tube is gently heated. A stream of bubbles will emerge from the capillary tube.
- Heating is stopped when a continuous stream of bubbles is observed.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

Measurement of Density

The density of **Ethyl (R)-3-hydroxybutyrate** is determined using a pycnometer or a calibrated graduated cylinder and a balance.

Apparatus:

- Pycnometer (or 10 mL graduated cylinder)
- Analytical balance

Procedure:

- The mass of the clean, dry pycnometer is accurately measured.
- The pycnometer is filled with **Ethyl (R)-3-hydroxybutyrate**, ensuring no air bubbles are present.
- The mass of the pycnometer filled with the sample is measured.
- The density is calculated using the formula: $\text{Density} = (\text{mass of sample}) / (\text{volume of pycnometer})$.

Measurement of Refractive Index

The refractive index is measured using an Abbe refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water bath (20 °C)
- Dropper

Procedure:

- The refractometer is calibrated using distilled water.

- The prisms of the refractometer are cleaned with a suitable solvent (e.g., ethanol) and allowed to dry.
- A few drops of **Ethyl (R)-3-hydroxybutyrate** are placed on the lower prism.
- The prisms are closed and the temperature is allowed to equilibrate to 20 °C.
- The light source is adjusted to illuminate the field of view.
- The adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read from the scale.

Determination of Optical Rotation

The optical rotation is measured using a polarimeter.

Apparatus:

- Polarimeter
- 1 dm polarimeter cell
- Volumetric flask
- Analytical balance
- Chloroform (spectroscopic grade)

Procedure:

- A solution of **Ethyl (R)-3-hydroxybutyrate** in chloroform is prepared at a precise concentration (e.g., 1 g/100 mL).
- The polarimeter is calibrated with the pure solvent (chloroform).
- The polarimeter cell is filled with the prepared solution, ensuring no air bubbles are present.

- The observed rotation (α) is measured.
- The specific rotation ($[\alpha]$) is calculated using the formula: $[\alpha] = \alpha / (l \times c)$, where 'l' is the path length in decimeters and 'c' is the concentration in g/mL.

Purity Assessment by Gas Chromatography (GC)

The purity of **Ethyl (R)-3-hydroxybutyrate** is determined by gas chromatography with a flame ionization detector (FID).

Apparatus:

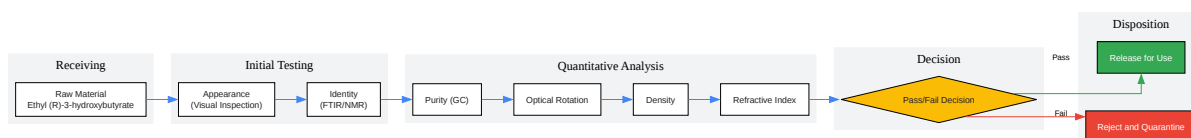
- Gas chromatograph with FID
- Appropriate capillary column (e.g., polar phase like Carbowax)
- Syringe for injection
- High purity carrier gas (e.g., Helium or Nitrogen)

Procedure:

- The GC is set up with appropriate parameters for the column, injector, and detector temperatures, and carrier gas flow rate.
- A dilute solution of **Ethyl (R)-3-hydroxybutyrate** in a suitable solvent (e.g., dichloromethane) is prepared.
- A small volume of the sample is injected into the GC.
- The resulting chromatogram is recorded.
- The area of the peak corresponding to **Ethyl (R)-3-hydroxybutyrate** and any impurity peaks are integrated.
- The purity is calculated as the percentage of the area of the main peak relative to the total area of all peaks.

Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control assessment of **Ethyl (R)-3-hydroxybutyrate**.



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Quality Control Workflow for **Ethyl (R)-3-hydroxybutyrate**.

Safety and Handling

Ethyl (R)-3-hydroxybutyrate should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. Store in a cool, dry place away from incompatible materials. For detailed safety information, refer to the Safety Data Sheet (SDS).

Conclusion

This technical guide provides essential data on the physical and chemical properties of **Ethyl (R)-3-hydroxybutyrate** and standardized protocols for their determination. Adherence to these methodologies will ensure the quality and consistency of this critical chiral building block in research and development applications.

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